

Standard Operating Procedure: Disposal of SLC-391 and Associated Waste

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Compound of Interest		
Compound Name:	SLC-391	
Cat. No.:	B10856089	Get Quote

Disclaimer: As of the last update, a publicly available, specific Safety Data Sheet (SDS) for the AXL inhibitor **SLC-391** is not available. The following procedures are based on general best practices for the handling and disposal of potent, small-molecule research compounds. Researchers, scientists, and drug development professionals must consult the manufacturer-provided SDS for **SLC-391** and their institution's Environmental Health and Safety (EHS) department for specific guidance before handling or disposing of this compound.

This document provides a framework for the safe and compliant disposal of **SLC-391** and materials contaminated with this compound. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

I. Immediate Safety and Handling Protocols

Prior to any handling or disposal procedures, it is imperative to be thoroughly familiar with the specific hazards outlined in the **SLC-391** Safety Data Sheet. At a minimum, the following Personal Protective Equipment (PPE) is required:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile or other chemically resistant gloves. Double-gloving is recommended.
- Body Protection: A fully buttoned lab coat.



 Respiratory Protection: If handling the powdered form of SLC-391 outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary.

II. Waste Categorization and Segregation

Proper segregation of waste at the point of generation is the most critical step in ensuring safe and compliant disposal. **SLC-391** waste should be categorized as follows:

Waste Stream Category	Description	Container Type	Disposal Route
Solid SLC-391 Waste	Unused or expired pure compound, contaminated spatulas, weigh boats, etc.	Labeled, sealed, chemically resistant container.	Hazardous Chemical Waste
Liquid SLC-391 Waste	Solutions containing SLC-391, contaminated solvents (e.g., DMSO, ethanol).	Labeled, sealed, chemically resistant container (e.g., glass or polyethylene).	Hazardous Chemical Waste
Contaminated Sharps	Needles, syringes, or other sharps contaminated with SLC-391.	Puncture-proof sharps container.	Sharps Waste
Contaminated Labware	Glassware (flasks, beakers) and plasticware (pipette tips, tubes) contaminated with SLC-391.	Labeled, lined, and sealed container.	Hazardous Chemical Waste
Contaminated PPE	Gloves, disposable lab coats, and other PPE contaminated with SLC-391.	Labeled, sealed plastic bag within a hazardous waste container.	Hazardous Chemical Waste



III. Step-by-Step Disposal Procedures

A. Solid SLC-391 Waste:

- Collection: Carefully collect all solid waste contaminated with SLC-391, including any residual powder from work surfaces (after appropriate decontamination).
- Containment: Place the solid waste into a designated, robust, and sealable container. Ensure the container is compatible with the chemical properties of **SLC-391**.
- Labeling: Clearly label the container with "Hazardous Waste," the full chemical name "SLC-391," and the approximate quantity.
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.

B. Liquid **SLC-391** Waste:

- Collection: Collect all liquid waste containing SLC-391 in a dedicated, chemically compatible, and leak-proof container.
- Segregation: Do not mix SLC-391 waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Containment: Ensure the container is securely sealed to prevent spills or evaporation. Do not fill the container to more than 80% of its capacity.
- Labeling: Label the container with "Hazardous Waste," "**SLC-391**," the solvent system (e.g., "in DMSO"), and the estimated concentration.
- Storage: Store in a designated hazardous waste accumulation area with secondary containment.

C. Decontamination of Non-Disposable Items:

 Initial Rinse: Rinse contaminated glassware and equipment with a suitable solvent (as specified in the SDS) to remove the majority of the SLC-391 residue. This rinseate must be collected and disposed of as liquid hazardous waste.

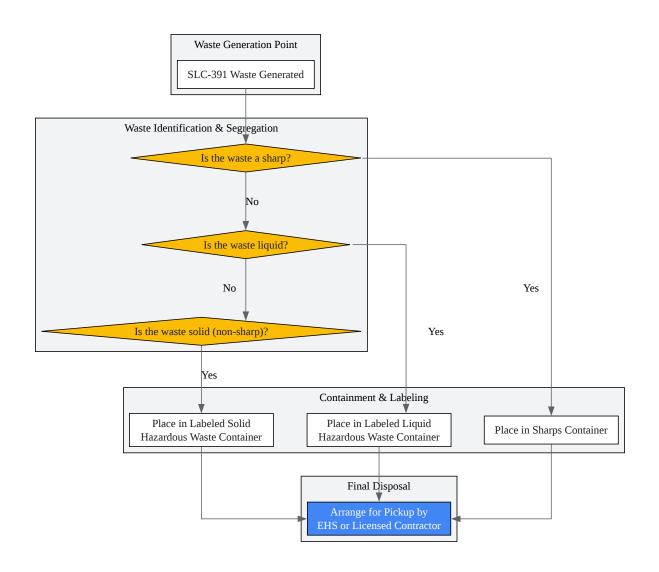


- Secondary Wash: Wash the rinsed items with an appropriate laboratory detergent and water.
- Final Rinse: Perform a final rinse with deionized water.

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **SLC-391** waste.





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